

# Technical Support Center: Tert-butyl ((3-aminooxetan-3-YL)methyl)carbamate

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## Compound of Interest

Compound Name: *Tert-butyl ((3-aminooxetan-3-  
YL)methyl)carbamate*

Cat. No.: *B1402371*

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Welcome to the technical support center for **Tert-butyl ((3-aminooxetan-3-  
YL)methyl)carbamate** (CAS No. 1379322-06-1). This guide is designed for researchers, scientists, and drug development professionals, providing in-depth information on the proper storage, handling, and troubleshooting for experiments involving this versatile building block.

## General Information & Chemical Properties

**Tert-butyl ((3-aminooxetan-3-YL)methyl)carbamate** is a unique bifunctional molecule featuring a Boc-protected primary amine and a free primary amine, both attached to a central, sterically hindered 3,3-disubstituted oxetane ring. This structure offers a valuable scaffold in medicinal chemistry and organic synthesis. The oxetane ring can improve physicochemical properties such as solubility and metabolic stability, while the differentially protected amines allow for sequential chemical modifications.<sup>[1][2]</sup>

The stability of this compound is largely dictated by two key features: the acid-labile tert-butyloxycarbonyl (Boc) protecting group and the strained oxetane ring.<sup>[3][4]</sup> Understanding the interplay of these functionalities is critical for successful experimentation.

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## References

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